

# Essential Safety and Logistical Information for Handling Hexaphenylbenzene

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## Compound of Interest

Compound Name: Hexaphenylbenzene

Cat. No.: B1630442

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For researchers, scientists, and drug development professionals, ensuring safe handling of all laboratory chemicals is paramount. This document provides essential, immediate safety and logistical information for handling **Hexaphenylbenzene**, including operational and disposal plans, to build deep trust and provide value beyond the product itself.

## Physical and Chemical Properties

**Hexaphenylbenzene** is a solid, off-white powder with no available information on odor.<sup>[1]</sup>

While it is not classified as a hazardous substance under the 2012 OSHA Hazard Communication Standard (29 CFR 1910.1200), adherence to standard laboratory safety protocols is essential to minimize any potential risks.<sup>[1]</sup>

Property	Data
Physical State	Powder Solid[1]
Appearance	Off-white[1]
Odor	No information available[1]
Melting Point/Range	300 °C / 572 °F[1]
Boiling Point/Range	No information available[1]
Flammability	No information available[1]
Solubility	No information available[1]
Molecular Formula	C42H30[2]
Molecular Weight	534.69 g/mol [2]

## Operational Plan: Personal Protective Equipment (PPE)

A systematic approach to selecting and using PPE is crucial for safe handling of **Hexaphenylbenzene**, particularly to avoid dust formation and potential inhalation.[2][3]

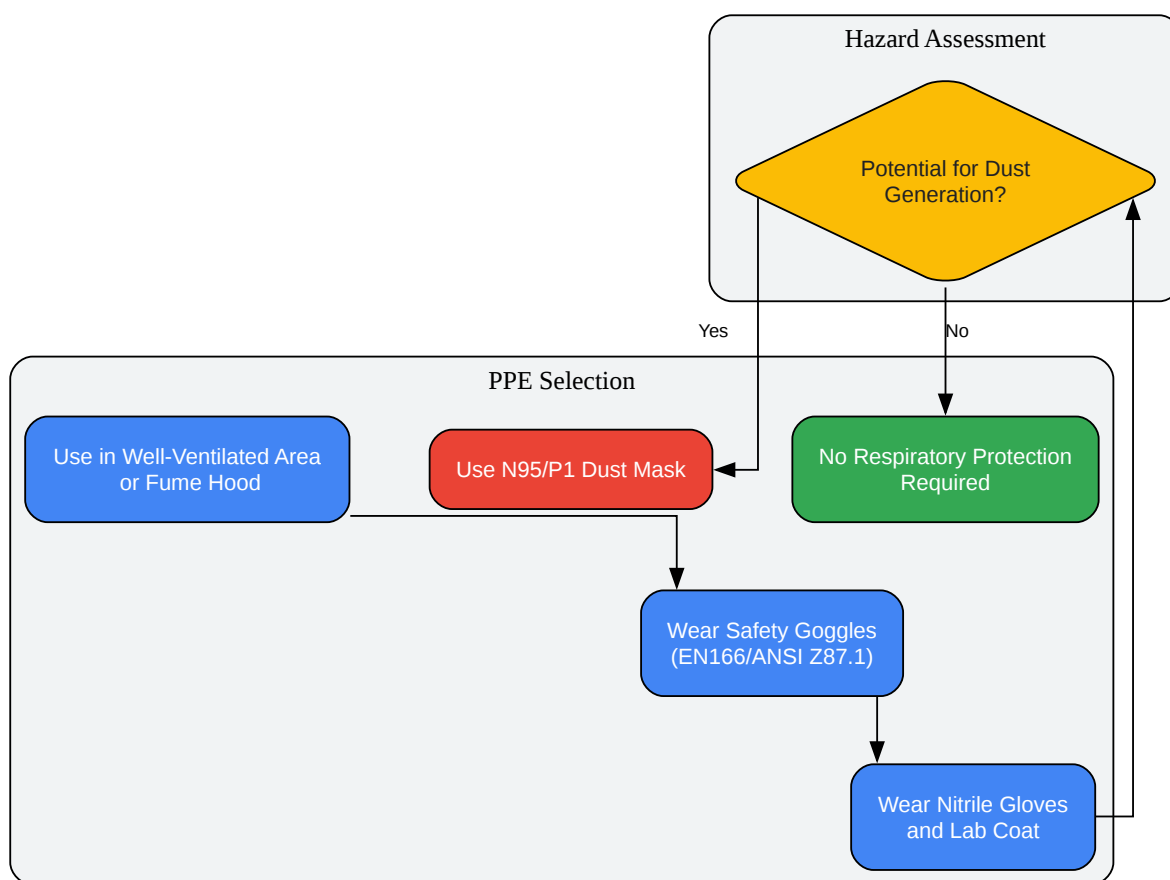
### 1. Engineering Controls:

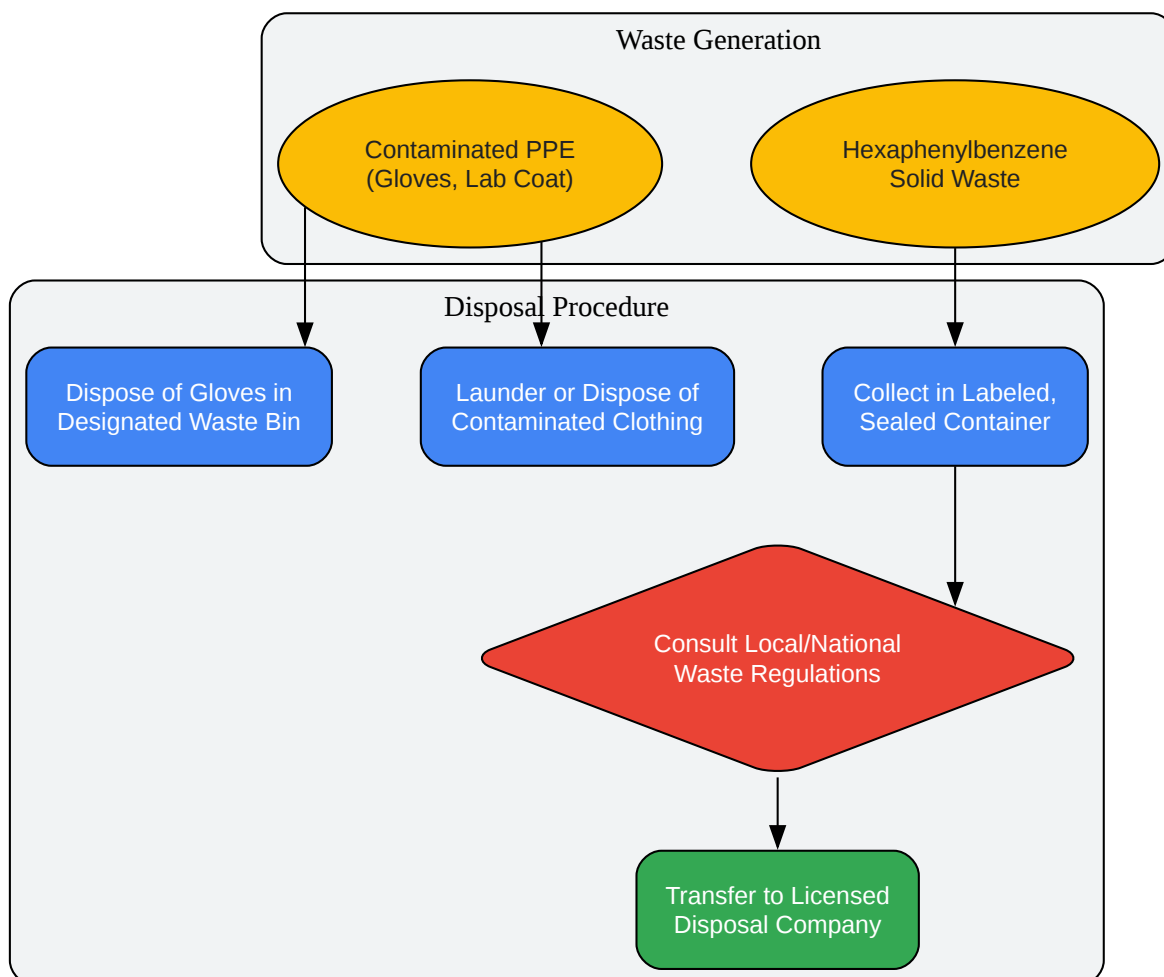
- Always handle **Hexaphenylbenzene** in a well-ventilated area.[4]
- Use a chemical fume hood when there is a potential for dust or aerosol generation.[5]

### 2. Personal Protective Equipment Selection and Use:

- Eye and Face Protection: Wear appropriate protective eyeglasses or chemical safety goggles that conform to OSHA's eye and face protection regulations in 29 CFR 1910.133 or European Standard EN166.[1]
- Skin Protection:

- Gloves: Chemical-resistant gloves should be worn.<sup>[3]</sup> Inspect gloves prior to use and use proper glove removal technique to avoid skin contact.<sup>[2]</sup> Nitrile gloves are a suitable option for handling solid chemicals.
- Lab Coat/Coveralls: Wear a lab coat or other protective clothing to prevent skin exposure.<sup>[1][6]</sup>
- Respiratory Protection:
  - Under normal conditions of use where dust is not generated, respiratory protection is not required.<sup>[1][6]</sup>
  - If dust is generated, use a NIOSH-approved N95 (US) or P1 (EN 143) dust mask.<sup>[2]</sup> For higher exposures or where irritation occurs, a full-face respirator may be necessary.<sup>[3]</sup>





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- To cite this document: BenchChem. [Essential Safety and Logistical Information for Handling Hexaphenylbenzene]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1630442#personal-protective-equipment-for-handling-hexaphenylbenzene]

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